2-(3-Chlorophenyl)-1,3-dioxolane PubChem CID and safety data

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Compound of Interest

Compound Name:	*2-(3-Chlorophenyl)-1,3-dioxolane*
CAS No.:	*64380-53-6*
Cat. No.:	*B7848154*

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An In-Depth Technical Guide to **2-(3-Chlorophenyl)-1,3-dioxolane**: Chemical Identity, Properties, and Inferred Safety Protocols

Introduction

2-(3-Chlorophenyl)-1,3-dioxolane is a halogenated aromatic organic compound belonging to the dioxolane family. Dioxolanes, as cyclic acetals, are prevalent structural motifs in various fields of chemical research, including their use as protecting groups for aldehydes and ketones, and as intermediates in the synthesis of more complex molecules. The presence of a chlorophenyl group suggests its potential utility in the development of pharmaceuticals and agrochemicals, where this moiety is often incorporated to modulate biological activity. This guide provides a comprehensive overview of the available technical data for **2-(3-Chlorophenyl)-1,3-dioxolane** and its isomers, with a strong emphasis on safety and handling protocols inferred from closely related compounds.

Chemical Identification and Properties

A specific PubChem Compound Identification (CID) for **2-(3-Chlorophenyl)-1,3-dioxolane** is not readily available. However, its isomer, 2-(4-Chlorophenyl)-1,3-dioxolane, is well-

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documented and can serve as a reference for its fundamental properties.

PubChem CID for 2-(4-Chlorophenyl)-1,3-dioxolane: 305775[1]

The structural difference between the 3-chloro and 4-chloro isomers is the position of the chlorine atom on the phenyl ring. While this positional change can influence biological activity and some physical properties, the fundamental chemical reactivity and many of the associated hazards are expected to be similar.

Table 1: Physicochemical Properties of 2-(4-Chlorophenyl)-1,3-dioxolane

Property	Value	Source
Molecular Formula	C9H9ClO2	PubChem[1]
Molecular Weight	184.62 g/mol	PubChem[1]
IUPAC Name	2-(4-chlorophenyl)-1,3-dioxolane	PubChem[1]
CAS Number	2403-54-5	PubChem[1]

Synthesis

The synthesis of 2-aryl-1,3-dioxolanes is typically achieved through the acetalization of the corresponding aldehyde with ethylene glycol, often under acidic catalysis. In the case of **2-(3-Chlorophenyl)-1,3-dioxolane**, the reaction would involve 3-chlorobenzaldehyde and ethylene glycol.

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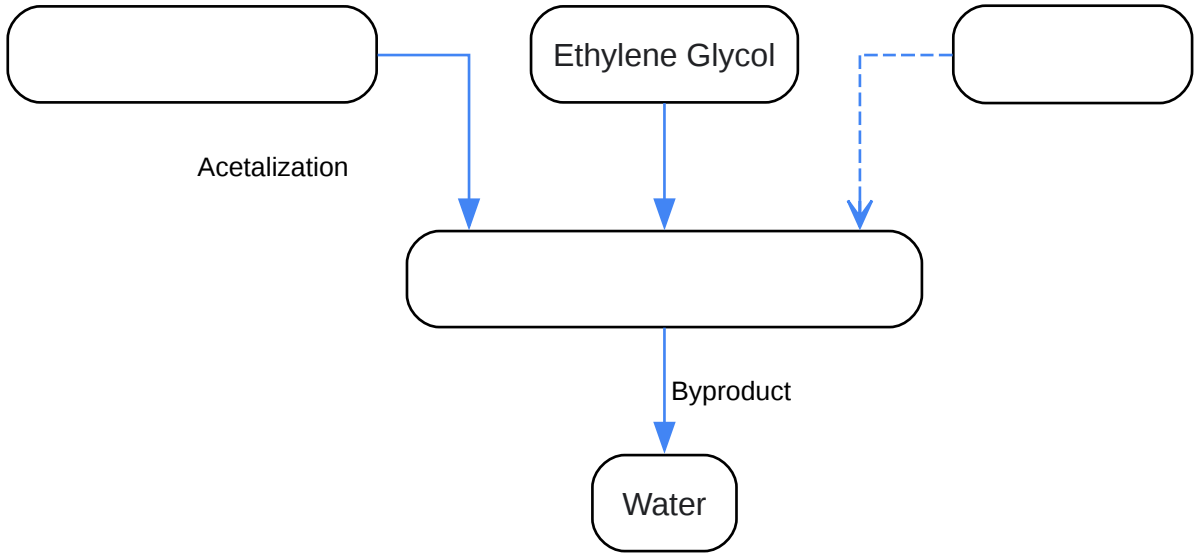

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Caption: General synthesis of **2-(3-Chlorophenyl)-1,3-dioxolane**.

Inferred Safety and Handling

Due to the absence of a specific Safety Data Sheet (SDS) for **2-(3-Chlorophenyl)-1,3-dioxolane**, this section provides a composite of safety information derived from related dioxolane compounds. The primary hazards associated with this class of chemicals include flammability, skin and eye irritation, and potential toxicity upon ingestion or inhalation.[2][3]

Hazard Identification:

Based on data for related compounds, **2-(3-Chlorophenyl)-1,3-dioxolane** should be treated as a substance with the following potential hazards:

- Flammability: Dioxolane derivatives are often flammable liquids.[4] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[4][5]
- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[2][3][6]
- Respiratory Irritation: May cause respiratory irritation.[3]

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Table 2: GHS Hazard Statements for Related Dioxolane Compounds

Hazard Statement	Description	Source
H225 / H226	Highly flammable liquid and vapor / Flammable liquid and vapor	MilliporeSigma, Fisher Scientific[3]
H302 + H312 + H332	Harmful if swallowed, in contact with skin or if inhaled	TCI Chemicals[2]
H315	Causes skin irritation	TCI Chemicals[2], Fisher Scientific[3]
H319	Causes serious eye irritation	TCI Chemicals[2], MilliporeSigma, Fisher Scientific[3]
H335	May cause respiratory irritation	Fisher Scientific[3]

Experimental Protocols for Safe Handling

The following protocols are essential for minimizing exposure and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the first line of defense.

Personal Protective Equipment (PPE)	- Eye Protection: Chemical safety goggles or face shield - Hand Protection: Chemical-resistant gloves (e.g., nitrile) - Body Protection: Flame-retardant lab coat - Respiratory Protection: Use in a well-ventilated area or with a respirator

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Caption: Required Personal Protective Equipment.

Handling and Storage:

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- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[5]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2][3] Use explosion-proof electrical equipment.[2]
- Static Discharge: Take precautionary measures against static discharge.[5]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5]

First-Aid Measures:

In the event of exposure, immediate and appropriate action is critical.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[2]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the skin with plenty of soap and water. If skin irritation occurs, get medical advice.[2][3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[2][3]
- If Swallowed: Rinse the mouth. Call a POISON CENTER or doctor if you feel unwell.[2]

Conclusion

While specific data for **2-(3-Chlorophenyl)-1,3-dioxolane** is limited, a robust safety and handling framework can be established by examining closely related analogs. Researchers, scientists, and drug development professionals should treat this compound with the caution appropriate for a potentially flammable and irritating chemical. Adherence to the outlined PPE, handling, and emergency protocols is paramount to ensuring laboratory safety. Further experimental investigation is necessary to fully characterize the specific toxicological and physical properties of this particular isomer.

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